

Application Notes and Protocols for Large-Scale Synthesis of Diisopropyl Sulfate

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Compound of Interest

Compound Name: Diisopropyl sulfate

CAS No.: 2973-10-6

Cat. No.: B1214918

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Introduction:

Diisopropyl sulfate (DIPS) is a dialkyl sulfate that primarily serves as a transient intermediate in the indirect hydration of propylene to produce isopropanol.[1][2] It is not typically isolated as a final product in large-scale industrial processes.[3] The synthesis of **diisopropyl sulfate** is integral to the "strong-acid" and "weak-acid" isopropanol manufacturing processes.[1] Understanding the considerations for its large-scale synthesis is crucial for process optimization, safety, and impurity profiling in industries where isopropanol is a key raw material. Recent research has also explored the use of **diisopropyl sulfate** as a versatile O-sulfation reagent in laboratory settings, highlighting its reactivity.[4][5][6] This document provides detailed application notes and protocols related to the large-scale synthesis considerations for **diisopropyl sulfate**.

Physicochemical Properties of **Diisopropyl Sulfate**:

Property	Value	Reference
CAS Number	2973-10-6	[7]
Molecular Formula	C ₆ H ₁₄ O ₄ S	[7]
Molecular Weight	182.24 g/mol	[7]
Appearance	Colorless, oily liquid	[3]
Boiling Point	94 °C at 7 mm Hg (decomposes)	[3]
Melting Point	-19 °C	[3]
Density	1.1 g/cm ³	[7]
Solubility	0.5% in water	[3]

Large-Scale Synthesis: The Isopropanol Strong-Acid Process

The primary route for the large-scale formation of **diisopropyl sulfate** is the strong-acid process for isopropanol production. This process involves the reaction of propylene with concentrated sulfuric acid to form a mixture of monoisopropyl sulfate and **diisopropyl sulfate**, which is then hydrolyzed to produce isopropanol.[1]

Process Chemistry:

The reaction proceeds in two main steps:

- Formation of Isopropyl Sulfates: Propylene reacts with sulfuric acid to form monoisopropyl sulfate. This can then react with another molecule of propylene to yield **diisopropyl sulfate**. [3]
 - $\text{CH}_3\text{CH}=\text{CH}_2 + \text{H}_2\text{SO}_4 \rightarrow (\text{CH}_3)_2\text{CHOSO}_3\text{H}$ (Monoisopropyl sulfate)
 - $(\text{CH}_3)_2\text{CHOSO}_3\text{H} + \text{CH}_3\text{CH}=\text{CH}_2 \rightleftharpoons ((\text{CH}_3)_2\text{CHO})_2\text{SO}_2$ (**Diisopropyl sulfate**)

- Hydrolysis: The mixture of isopropyl sulfates is hydrolyzed with water to produce isopropanol and regenerate sulfuric acid.[8]
 - $((\text{CH}_3)_2\text{CHO})_2\text{SO}_2 + 2\text{H}_2\text{O} \rightarrow 2(\text{CH}_3)_2\text{CHOH} + \text{H}_2\text{SO}_4$
 - $(\text{CH}_3)_2\text{CHOSO}_3\text{H} + \text{H}_2\text{O} \rightarrow (\text{CH}_3)_2\text{CHOH} + \text{H}_2\text{SO}_4$

Key Process Parameters:

The formation of **diisopropyl sulfate** is favored by high sulfuric acid concentrations and low temperatures, characteristic of the strong-acid process.[1][8]

Parameter	Strong-Acid Process	Weak-Acid Process	Reference
Sulfuric Acid Concentration	> 80% wt (typically 94%)	60-80% wt (typically 70%)	[1][8]
Temperature	20–30 °C	60–65 °C	[1][8]
Pressure	10-12 bar	25 bar	[8]

The concentration of **diisopropyl sulfate** is highly dependent on the water content of the sulfuric acid. Increasing the water content decreases the concentration of **diisopropyl sulfate**. [3] A reduction in sulfuric acid concentration from 97 wt% to 84 wt% can reduce the **diisopropyl sulfate** concentration by approximately 85%. [3] In a 75 wt% propylene-sulfuric acid system, the **diisopropyl sulfate** concentration is about 1%. [3]

Experimental Protocol: Strong-Acid Synthesis of Isopropyl Sulfates

This protocol outlines the general industrial procedure for the formation of a mixture containing **diisopropyl sulfate**.

Objective: To synthesize a mixture of mono- and **diisopropyl sulfates** from propylene and concentrated sulfuric acid.

Materials:

- Propylene (refinery grade)
- Concentrated Sulfuric Acid (94% wt)
- Water

Equipment:

- High-pressure absorption reactor
- Hydrolysis vessel
- Distillation columns
- Associated pumps, heat exchangers, and control systems

Procedure:

- Propylene Absorption:
 - A stream of liquid propylene is introduced into a high-pressure absorption reactor.
 - Concurrently, concentrated sulfuric acid (94% wt) is fed into the reactor.
 - The reactor is maintained at a temperature of 20-30°C and a pressure of 10-12 bar.[8]
 - Vigorous mixing ensures intimate contact between the propylene and the acid, facilitating the formation of mono- and **diisopropyl sulfates**.
- Hydrolysis:
 - The resulting mixture of isopropyl sulfates is transferred to a hydrolysis vessel.
 - Water is added to the mixture to hydrolyze the sulfates into isopropanol and regenerate the sulfuric acid.[8]
- Purification:
 - The crude isopropanol is separated from the diluted sulfuric acid.

- The isopropanol stream undergoes a series of distillations to remove byproducts such as diisopropyl ether and to achieve the desired purity.[9]
- The diluted sulfuric acid is typically re-concentrated and recycled back into the process.[8]

Byproducts and Impurities:

The main byproduct of this process is diisopropyl ether, which is formed from the reaction of **diisopropyl sulfate** with isopropanol or by dehydration of isopropanol.[9] Other impurities can include propylene oligomers (dimers, trimers, etc.) and acetone.[1][10]

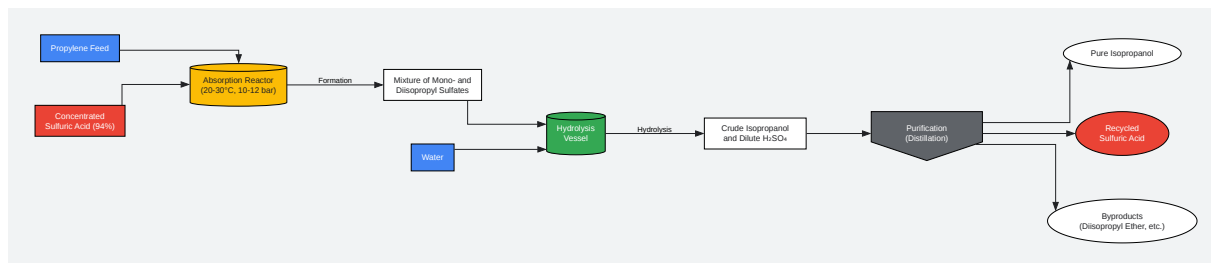
Safety and Handling Considerations

Carcinogenicity: The strong-acid process for isopropanol manufacture is classified as carcinogenic to humans (Group 1) by IARC.[1] This is attributed to exposure to a mixture of substances including **diisopropyl sulfate**, which is classified as possibly carcinogenic to humans (Group 2B).[11]

Handling Precautions:

- **Corrosivity:** Concentrated sulfuric acid is highly corrosive. All equipment must be constructed from appropriate corrosion-resistant materials. Carbon steel with Alloy-20 trim or all Alloy-20 construction is often used for handling sulfuric acid in alkylation processes.[12]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including acid-resistant gloves, clothing, and eye/face protection, must be worn when handling materials from this process.
- **Ventilation:** The process should be carried out in a well-ventilated area to avoid the inhalation of corrosive mists or volatile organic compounds.

Diagrams



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